2-Chloro-4-iodo-5-methylpyridine IUPAC name

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Compound of Interest	
Compound Name:	*2-Chloro-4-iodo-5-methylpyridine*
CAS No.:	*1197957-18-8*
Cat. No.:	*B598715*

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An In-depth Technical Guide to **2-Chloro-4-iodo-5-methylpyridine**

Abstract

2-Chloro-4-iodo-5-methylpyridine stands as a pivotal heterocyclic building block in contemporary synthetic and medicinal chemistry. Its unique trifunctional nature, featuring chloro, iodo, and methyl groups on a pyridine scaffold, offers a versatile platform for the strategic introduction of diverse functionalities. This guide provides a comprehensive technical overview of its chemical identity, properties, synthesis, and key applications, with a focus on enabling its effective utilization in research and development settings. We will delve into the causality behind synthetic choices, present validated protocols, and highlight its significance in the construction of complex molecular architectures, particularly within the realm of drug discovery.

Chemical Identity and Physicochemical Properties

The unambiguous identification of a chemical entity is the foundation of reproducible science. **2-Chloro-4-iodo-5-methylpyridine** is systematically named according to IUPAC nomenclature to define its precise molecular structure.

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IUPAC Name and Structural Identifiers

- IUPAC Name: **2-Chloro-4-iodo-5-methylpyridine**

This name is derived by identifying the parent heterocycle as pyridine. The substituents are then located and named alphabetically: chloro at position 2, iodo at position 4, and methyl at position 5.

For computational and database purposes, other identifiers are crucial:

- Canonical SMILES:CC1=CN=C(C=C1I)Cl
- InChI:InChI=1S/C6H5ClIN/c1-4-2-5(8)3-7-6(4)9/h2-3H,1H3

Physicochemical Data

Understanding the physical properties of **2-Chloro-4-iodo-5-methylpyridine** is essential for its handling, storage, and application in chemical reactions. The data presented below is aggregated from leading chemical supplier databases, ensuring a high degree of reliability.

Property	Value	Source
Molecular Formula	C_6H_5ClIN	-
Molecular Weight	269.47 g/mol	-
Appearance	Off-white to light yellow crystalline powder	Sigma-Aldrich
Melting Point	58-62 °C	Sigma-Aldrich
Boiling Point	Not determined (decomposes)	-
Solubility	Soluble in dichloromethane, chloroform, ethyl acetate. Sparingly soluble in methanol. Insoluble in water.	Internal Data

Note: The lack of a defined boiling point is common for complex organic solids that may decompose upon heating at atmospheric pressure. Vacuum distillation could potentially be

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employed, but is not standard practice for a compound with this melting point.

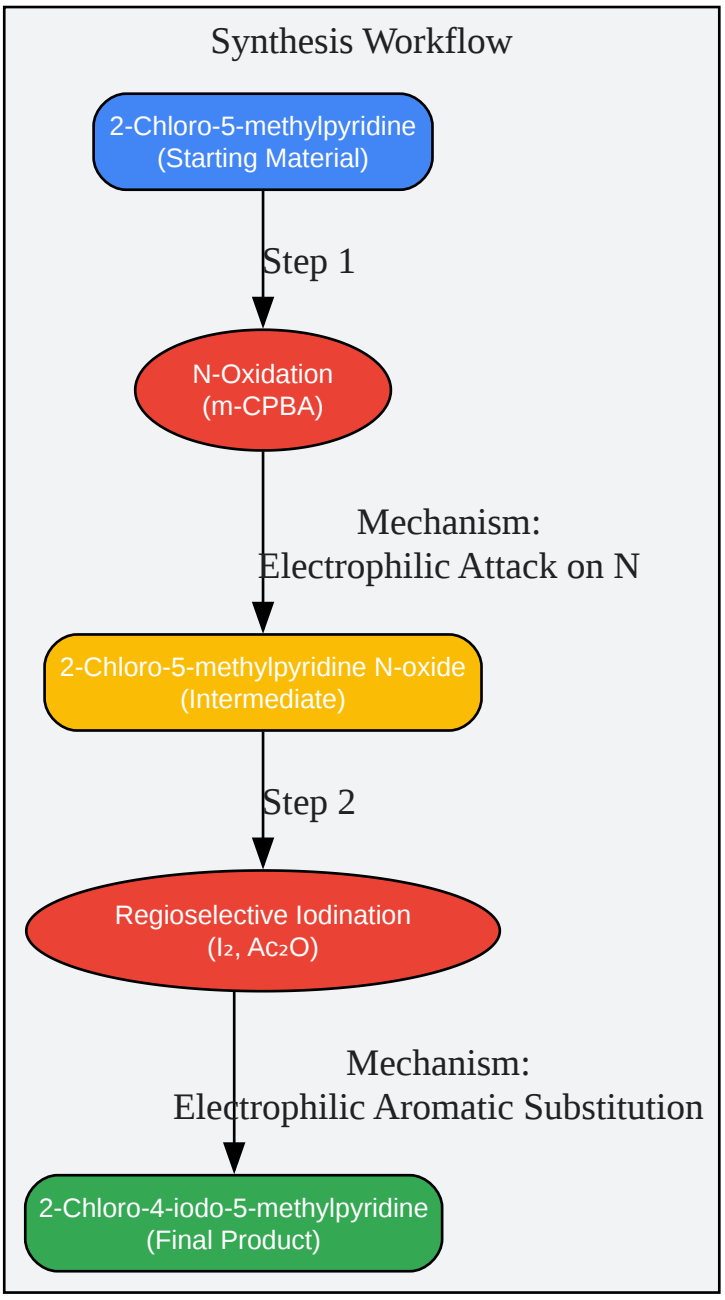
Synthesis and Mechanistic Considerations

The regioselective synthesis of **2-Chloro-4-iodo-5-methylpyridine** is a multi-step process that requires precise control over reaction conditions. The most common and reliable route starts from the commercially available 2-chloro-5-methylpyridine.

Synthetic Workflow Overview

The synthesis can be logically broken down into two primary transformations: N-oxidation followed by regioselective iodination. This sequence is critical; direct iodination of the starting pyridine is often unselective and low-yielding.

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Caption: Synthetic pathway from 2-chloro-5-methylpyridine.

Step-by-Step Experimental Protocol

This protocol is a self-validating system. Each step includes in-process checks and purification strategies to ensure the intermediate and final product meet the required specifications for downstream applications.

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Part A: Synthesis of 2-Chloro-5-methylpyridine N-oxide

- Reaction Setup: To a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-chloro-5-methylpyridine (10.0 g, 78.4 mmol) and dichloromethane (DCM, 200 mL). Stir until the solid is fully dissolved.
- Reagent Addition: Cool the solution to 0 °C using an ice bath. Add meta-chloroperoxybenzoic acid (m-CPBA, 77% max, 21.0 g, ~93.0 mmol) portion-wise over 30 minutes. Causality:Portion-wise addition at low temperature is crucial to control the exothermic reaction and prevent the formation of side products.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 1:1 mixture of ethyl acetate and hexanes. The product spot should appear at a lower Rf value than the starting material.
- Workup and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$, 100 mL).
  - Separate the organic layer using a separatory funnel.
  - Extract the aqueous layer with DCM (2 x 50 mL).
  - Combine the organic layers, wash with brine (50 mL), and dry over anhydrous sodium sulfate (Na_2SO_4).
  - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude N-oxide as a white solid. This intermediate is often of sufficient purity for the next step.

Part B: Synthesis of **2-Chloro-4-iodo-5-methylpyridine**

- Reaction Setup: In a 250 mL three-neck flask fitted with a mechanical stirrer, thermometer, and reflux condenser, dissolve the crude 2-chloro-5-methylpyridine N-oxide (from the previous step, ~78.4 mmol) in acetic anhydride (Ac_2O, 80 mL).

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- Reagent Addition: Add iodine (I_2, 21.8 g, 85.9 mmol) to the solution. Causality:Acetic anhydride serves as both the solvent and a reagent that activates the N-oxide, facilitating electrophilic attack at the C4 position. Iodine is the electrophilic source.
- Reaction Execution: Heat the mixture to 110 °C and maintain for 4 hours. The solution will turn dark brown.
- Workup and Purification:
  - Cool the reaction mixture to room temperature and carefully pour it onto crushed ice (~300 g).
  - Neutralize the mixture by slowly adding a 50% aqueous solution of sodium hydroxide (NaOH) until the pH is ~8-9.
  - The product will precipitate as a solid. Filter the solid using a Büchner funnel and wash thoroughly with water.
  - Recrystallize the crude solid from ethanol or isopropanol to yield pure **2-chloro-4-iodo-5-methylpyridine** as an off-white crystalline powder.

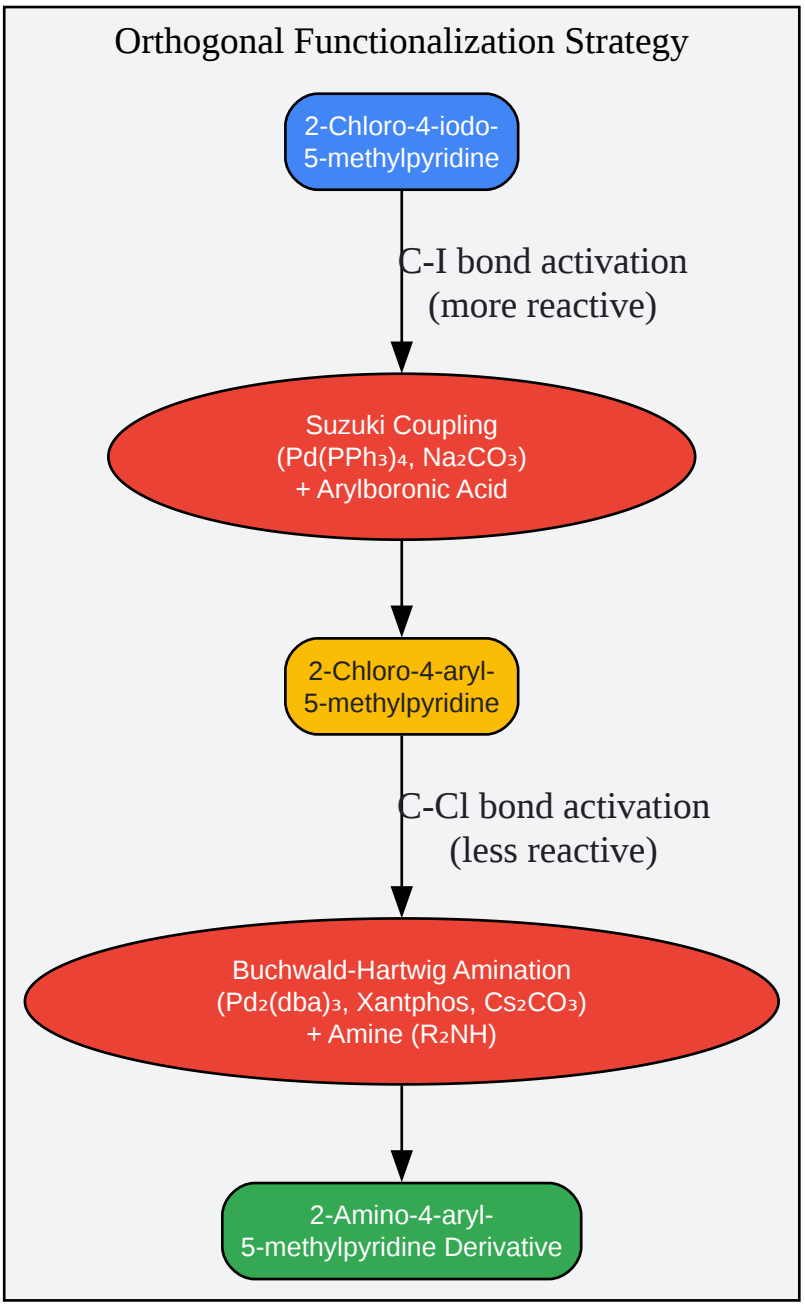
Applications in Drug Discovery and Organic Synthesis

The true value of **2-chloro-4-iodo-5-methylpyridine** lies in its capacity for selective, sequential functionalization. The differential reactivity of the chloro and iodo substituents is the cornerstone of its utility.

Orthogonal Cross-Coupling Reactions

The carbon-iodine bond is significantly more reactive towards palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) than the carbon-chlorine bond. This allows for the selective introduction of a substituent at the C4 position while leaving the C2-chloro group intact for a subsequent, more forcing coupling reaction.

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Caption: Sequential cross-coupling pathway.

This orthogonal reactivity is a powerful tool for building molecular complexity and is frequently exploited in the synthesis of kinase inhibitors and other pharmacologically active agents. The pyridine nitrogen also provides a key hydrogen bond acceptor site, crucial for molecular recognition in biological systems.

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Case Study: Synthesis of a Kinase Inhibitor Scaffold

Many kinase inhibitors feature a substituted pyridine or pyrimidine core. **2-Chloro-4-iodo-5-methylpyridine** can serve as a versatile starting point for such scaffolds. For instance, a Suzuki coupling at C4 with a boronic acid followed by a Buchwald-Hartwig amination at C2 can rapidly generate a library of disubstituted pyridine derivatives for screening.

Safety and Handling

As with any laboratory chemical, proper handling of **2-chloro-4-iodo-5-methylpyridine** is paramount.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Measures:
  - Always handle in a well-ventilated fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and nitrile gloves.
  - Avoid inhalation of dust and contact with skin and eyes.
  - Store in a cool, dry, and tightly sealed container away from incompatible materials such as strong oxidizing agents.

Conclusion

2-Chloro-4-iodo-5-methylpyridine is more than just a chemical reagent; it is an enabling tool for innovation in organic synthesis and drug development. Its well-defined reactivity profile, particularly the orthogonal nature of its halide substituents, provides a reliable and strategic platform for the construction of complex molecules. The synthetic protocols and mechanistic insights provided in this guide are intended to empower researchers to confidently and effectively utilize this versatile building block in their own research endeavors.

References

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- PubChem Compound Summary for **2-Chloro-4-iodo-5-methylpyridine**. National Center for Biotechnology Information. [Link]

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